

# IM-93 not dissolving in DMSO solution

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## Compound of Interest

Compound Name: *IM-93*  
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## Technical Support Center: IM-93

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **IM-93**, a dual inhibitor of ferroptosis and NETosis.

## FAQs: Quick Solutions for Common Issues

Q1: My **IM-93** is not dissolving in DMSO. What should I do?

A1: **IM-93** is an indolylmaleimide derivative that, while developed for improved water solubility compared to its predecessors, may still present challenges when preparing concentrated stock solutions in DMSO.<sup>[1][2][3]</sup> If you are experiencing issues, please refer to the detailed troubleshooting guide below. Common initial steps include ensuring the quality of your DMSO, gently warming the solution, and using sonication.

Q2: What is the recommended solvent for preparing **IM-93** stock solutions?

A2: While **IM-93** was designed to be a water-soluble derivative, for creating concentrated stock solutions for use in cell culture, high-purity, anhydrous DMSO is the standard recommended solvent.<sup>[1][2][3]</sup> The final concentration of DMSO in your experimental medium should be kept low (typically below 0.5%) to avoid solvent-induced toxicity.

Q3: At what concentration should I prepare my **IM-93** stock solution?

A3: A common starting point for a stock solution is 10-20 mM in DMSO. The optimal concentration may vary depending on the specific requirements of your experiment. It is advisable to prepare a concentrated stock that allows for a small volume to be used for dilution into your final assay medium.

Q4: How should I store my **IM-93** stock solution?

A4: Once dissolved in DMSO, it is recommended to aliquot the **IM-93** stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C for long-term stability.

## Troubleshooting Guide: **IM-93** Dissolution in DMSO

If you are encountering difficulties in dissolving **IM-93** in DMSO, follow these steps:

- **Verify DMSO Quality:** Ensure you are using anhydrous, high-purity DMSO suitable for cell culture. Older DMSO can absorb water from the atmosphere, which can affect the solubility of certain compounds.
- **Gentle Warming:** Warm the **IM-93**/DMSO mixture to 37°C for 5-10 minutes. This can be done in a water bath. Avoid excessive heat, as it may degrade the compound.
- **Vortexing and Sonication:** After gentle warming, vortex the solution for 30-60 seconds. If the compound is still not fully dissolved, use a bath sonicator for 5-15 minutes to break up any aggregates.
- **Prepare a More Dilute Stock:** If the desired concentration is high (e.g., >50 mM) and the compound remains insoluble, consider preparing a more dilute stock solution (e.g., 10 mM) and adjusting the volume added to your experiment accordingly.
- **Fresh Reagents:** If dissolution issues persist, consider using a fresh vial of **IM-93** and a new bottle of anhydrous DMSO to rule out any degradation or contamination of your reagents.

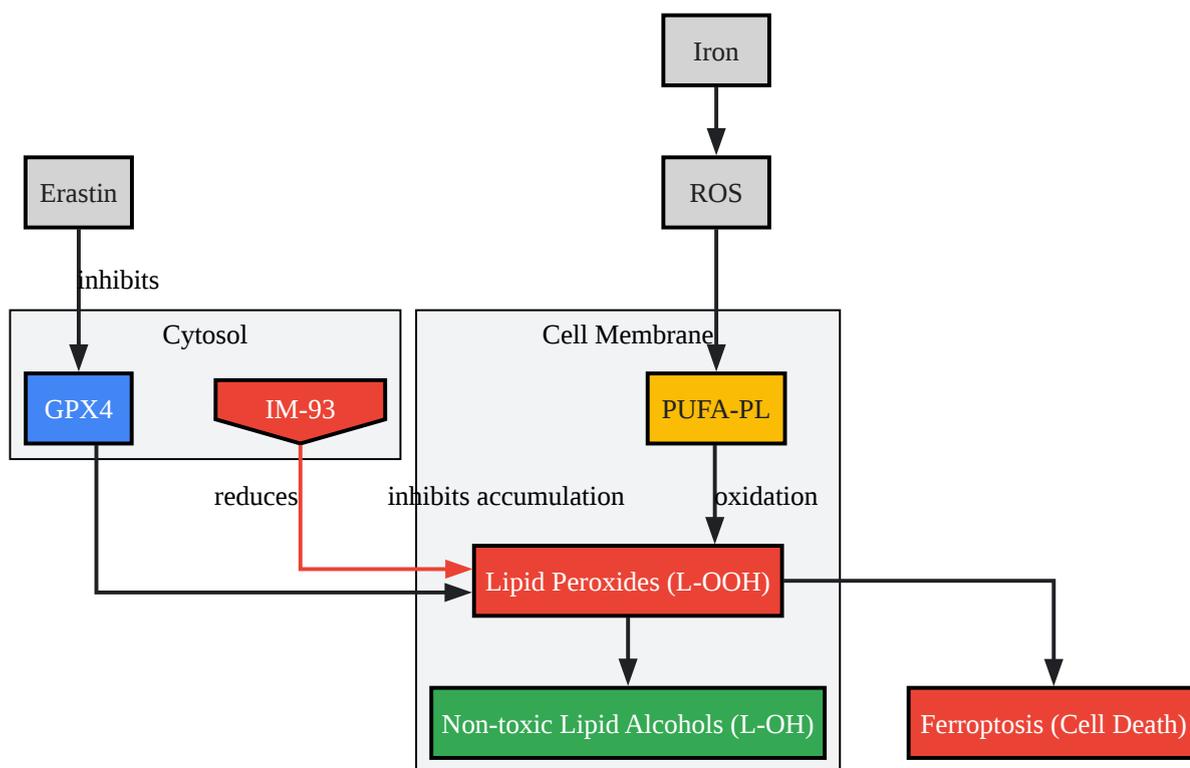
Below is a workflow diagram to guide you through the troubleshooting process.

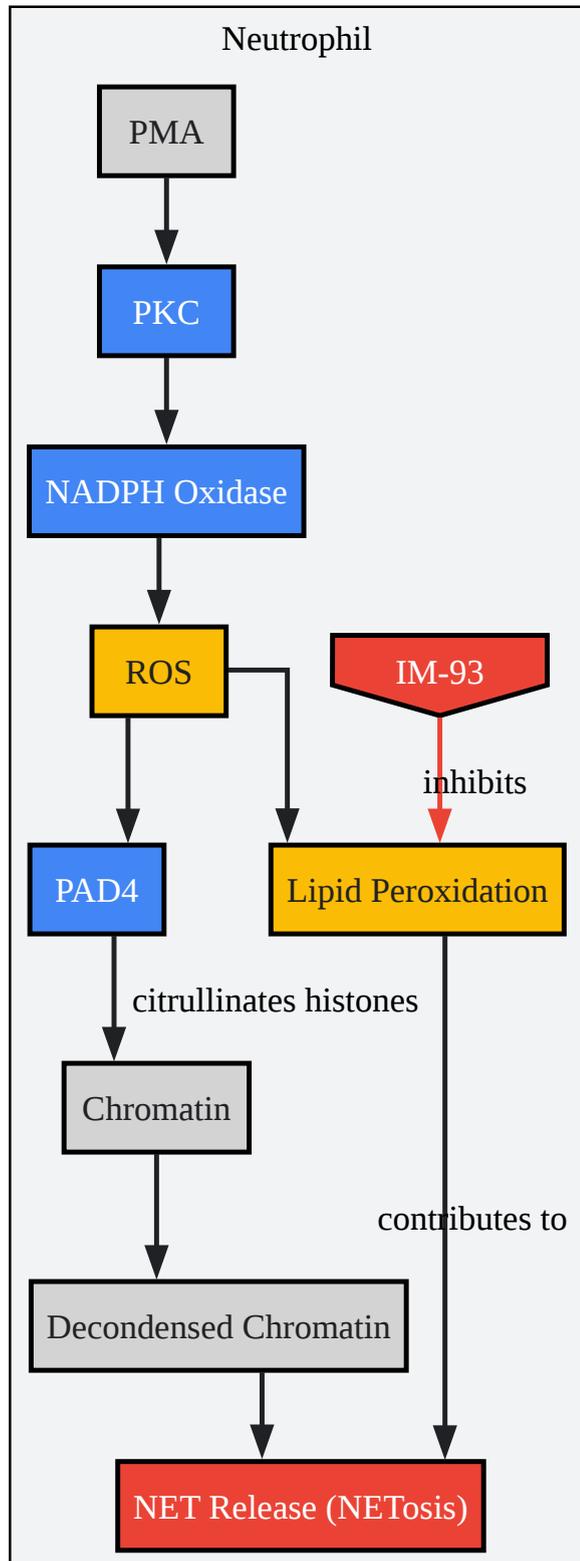


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